

N-(Cyclopropylmethyl)cyclohexanamine hydrochloride chemical

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Compound of Interest

Compound Name: N-(Cyclopropylmethyl)cyclohexanamine hydrochloride
CAS No.: 99175-39-0
Cat. No.: B1285398

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An In-depth Technical Guide to the Chemical Properties of **N-(Cyclopropylmethyl)cyclohexanamine Hydrochloride**

This guide provides a comprehensive technical overview of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**, tailored for researchers, scientists, and engineers. It details the compound's core chemical properties, synthesis, analytical characterization, and safety protocols, grounding all information in authoritative references.

Compound Identification and Core Physicochemical Properties

N-(Cyclopropylmethyl)cyclohexanamine hydrochloride is a secondary amine salt. Its structure features a cyclohexane ring and a cyclopropylmethyl group. The combination of a flexible cycloalkane and a strained three-membered ring imparts unique conformational and electronic properties that are of interest in medicinal chemistry and materials science.

Chemical Identity

A precise understanding of the molecular structure is foundational to all further research. The key identifiers for this compound are summarized below.

Identifier	Value	Reference
CAS Number	99175-39-0	[1][2]
Molecular Formula	C ₁₀ H ₂₀ ClN	[1][3]
Molecular Weight	189.73 g/mol	[1][2][4]
IUPAC Name	N-(cyclopropylmethyl)cyclohexanamine;hydrochloride	[2]
InChI	1S/C10H19N.ClH/c1-2-4-10(5-3-1)11-8-9-6-7-9;/h9-11H,1-8H2;1H	[2]
InChI Key	DUUJPGHIBRTMCD-UHFFFAOYSA-N	[2]
Canonical SMILES	C1CCC(CC1)NCC2CC2.Cl	[3]

Physicochemical Data

The physical properties of a compound dictate its handling, formulation, and behavior in various experimental settings.

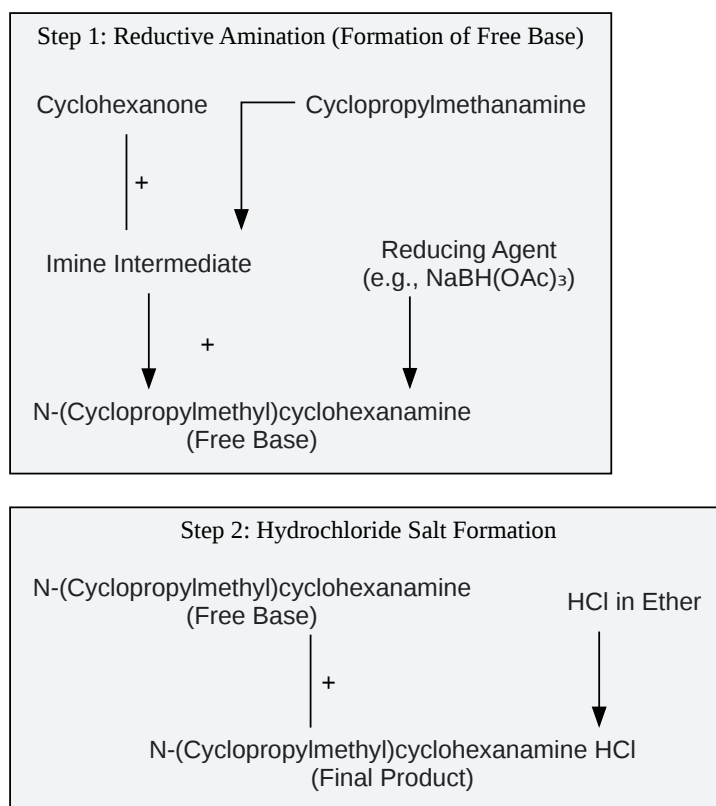
Property	Value	Reference
Physical Form	Solid	[4]
Melting Point	274.5-275 °C	[1]
Storage Temperature	Room Temperature, store sealed in a dry place	[4]

Synthesis and Purification

While specific, peer-reviewed synthesis routes for **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** are not extensively detailed in readily available literature, a common synthetic strategy involves the reaction of a ketone (cyclohexanone) with a primary amine (cyclopropylmethanamine), followed by salt formation with hydrochloric acid.

Conceptual Synthesis Pathway: Reductive Amination

The diagram below illustrates the two-step process, starting from commercially available precursors. This pathway is chosen for its high efficiency, use of readily available reagents.



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Caption: Conceptual workflow for the synthesis of N-(Cyclopropylmethyl)cyclohexanamine HCl.

Experimental Protocol: Synthesis

This protocol is a representative method based on established chemical principles for reductive amination.

Step 1: Synthesis of N-(Cyclopropylmethyl)cyclohexanamine (Free Base)

- To a solution of cyclohexanone (1.0 eq) in a suitable solvent such as dichloromethane (DCM) or 1,2-dichloroethane (DCE), add cyclopropylmethanamine (1.0 eq).
- Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine.
- Add a mild reducing agent, such as sodium triacetoxyborohydride (NaBH(OAc)₃) (1.5 eq), portion-wise to the mixture. The choice of this reagent is preferred as it is a mild reducing agent and does not react vigorously with the protic solvent that can form.
- Allow the reaction to stir at room temperature for 12-24 hours, monitoring its progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate (NaHCO₃).

- Separate the organic layer, and extract the aqueous layer with the reaction solvent (e.g., DCM) two more times.
- Combine the organic extracts, wash with brine, dry over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure to
- Purify the crude product by flash column chromatography on silica gel if necessary.

Step 2: Formation of the Hydrochloride Salt

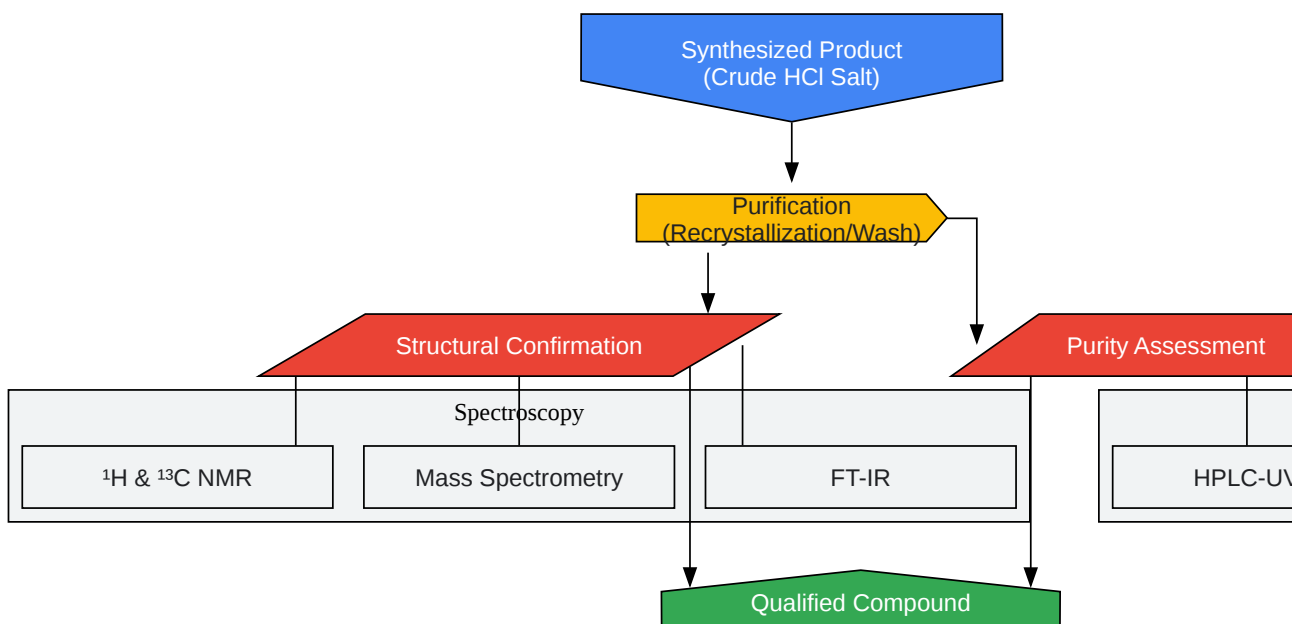
- Dissolve the purified N-(Cyclopropylmethyl)cyclohexanamine free base in a minimal amount of a non-polar solvent like diethyl ether (Et_2O) or ethyl
- Cool the solution in an ice bath ($0\text{ }^\circ\text{C}$).
- Slowly add a solution of hydrochloric acid in diethyl ether (e.g., 2.0 M solution) dropwise with stirring.[5]
- A precipitate will form upon addition of the HCl solution. Continue addition until no further precipitation is observed.
- Stir the resulting slurry at $0\text{ }^\circ\text{C}$ for 30-60 minutes.
- Collect the solid product by vacuum filtration, wash with cold diethyl ether, and dry under vacuum to yield **N-(Cyclopropylmethyl)cyclohexanamine**

Analytical and Spectroscopic Characterization

Confirming the identity and purity of the synthesized compound is a critical step. A combination of spectroscopic and chromatographic techniques pro

Analytical Workflow

The following diagram outlines a standard workflow for the structural confirmation and purity assessment of a newly synthesized batch of the target co



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Caption: Standard analytical workflow for compound characterization and quality control.

Expected Spectroscopic Signatures

- ^1H NMR Spectroscopy: Protons on carbons adjacent to the nitrogen atom are deshielded and will appear further downfield than typical alkane protons. Key expected signals include multiplets for the cyclohexyl protons, a distinct set of signals for the cyclopropyl ring protons, and a broad signal for the NH proton.

methylene (-CH₂-) bridge connecting the nitrogen to the cyclopropyl group.[6]

- ¹³C NMR Spectroscopy: Carbons bonded to the nitrogen atom are deshielded and absorb at a lower field compared to other carbons in the cyclohexane ring, the cyclopropyl ring, and the methylene bridge.
- Infrared (IR) Spectroscopy: As a secondary amine salt, a prominent, broad absorption band is expected in the 2400-3000 cm⁻¹ region, corresponding to the N-H stretch of a free secondary amine which typically appears around 3350 cm⁻¹. [6] C-H stretching vibrations for the cycloalkane rings will appear in the 2800-3000 cm⁻¹ region.
- Mass Spectrometry (MS): In mass spectrometry, the compound will likely be analyzed as its free base. The expected exact mass for the free base would show a molecular ion peak (M⁺) or, more commonly in electrospray ionization (ESI), a protonated molecular ion peak ([M+H]⁺) at m/z corresponding to the molecular weight of the free base plus one.
- Purity Analysis (HPLC): The purity of the compound can be assessed using reverse-phase High-Performance Liquid Chromatography (HPLC). A standard solution consisting of a mixture of acetonitrile and water, often with an additive like formic acid or phosphoric acid for MS compatibility and better peak shape, is used.

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure laboratory safety and maintain the integrity of the compound. The information is derived from safety data sheets for the hydrochlorides.

Hazard Identification

While a specific, comprehensive toxicological profile for this compound is not available, related amine hydrochlorides are classified with the following

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Signal Word: Warning.[8][9]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only outdoors or in a well-ventilated area, such as a chemical fume hood.[10][11]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[10]
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Wash hands thoroughly after handling.[10]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved particulate respirator. Do not breathe dust.[10][11]

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, well-ventilated place.[11] Keep away from incompatible materials such as strong oxidizing agents and acids at elevated temperature.[4]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[10][11]

Conclusion

N-(Cyclopropylmethyl)cyclohexanamine hydrochloride is a well-defined chemical entity with distinct physical and spectroscopic properties. Its synthesis techniques like reductive amination. This guide provides the foundational technical information required for its safe handling, synthesis, and characterization of this molecule into their scientific investigations.

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